Application Notes and Protocols for Formal Verification of TKIP Security

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest

Compound Name:	*Tkip*	
Cat. No.:	*B15613815*	Get Quote

Issued: December 4, 2025 Version: 1.0

Audience: Security Researchers, Protocol Analysts, and Network Security Professionals.

Introduction

The Temporal Key Integrity Protocol (**TKIP**) was introduced as an interim security solution for Wi-Fi networks to replace the notoriously insecure Wired Equivalent Privacy (WEP) protocol.[1] Designed to run on legacy hardware with only firmware upgrades, **TKIP** aimed to fix WEP's critical flaws by introducing a key mixing function, a message integrity check (MIC) called Michael, and a sequence counter to prevent replay attacks.[1] However, **TKIP** retains WEP's underlying RC4 encryption algorithm, making it susceptible to related cryptographic attacks.[1]

Formal methods provide a rigorous, mathematics-based approach to verifying the security properties of cryptographic protocols like **TKIP**. These techniques involve creating a precise model of the protocol and its desired security goals (e.g., confidentiality, authentication, integrity) and using automated tools or logical inference to prove that the protocol meets these goals or to discover specific attacks that violate them. The application of formal methods has been instrumental in uncovering subtle vulnerabilities that might be missed by informal analysis.

This document provides detailed notes on the application of such methods to **TKIP**, summarizing known vulnerabilities discovered and detailing protocols for conducting formal verification using established tools.

Application Notes: Key Findings from Formal Analysis and Security Research

While **TKIP** was an improvement over WEP, it is no longer considered secure and was officially deprecated by the IEEE in 2012.[1] Research and analysis, including practical attacks that mirror the logic of formal verification, have revealed several significant vulnerabilities.

- MIC Key Recovery and Packet Forgery: The Michael algorithm, **TKIP**'s message integrity check, is known to be weak.[2] Attacks have been demonstrated that can recover the MIC key, allowing an adversary to decrypt and inject arbitrary packets.[3][4] The Beck-Tews attack was a foundational practical attack, later improved upon by researchers like Vanhoef and Piessens to increase the number of injectable packets and efficiently decrypt traffic.[1][3][5][6]

- Denial-of-Service (DoS) Vulnerabilities: **TKIP** includes a countermeasure mechanism where a station will shut down for 60 seconds if two MIC failures are detected within a minute.[7] Attackers can exploit this by intentionally injecting frames with incorrect MICs, forcing a network shutdown with minimal effort.[2][8]

- RC4 Keystream Weaknesses: As **TKIP** uses the RC4 stream cipher, it is vulnerable to attacks exploiting biases in the RC4 keystream. The NOMORE (Numerous Occurrence Monitoring & Recovery Exploit) attack, demonstrated in 2015, can decrypt and inject packets within an hour by exploiting these weaknesses.[1][4]

- Key Reinstallation Vulnerabilities (KRACKs): While not specific to **TKIP**, the Key Reinstallation Attack (KRACK) affects the WPA/WPA2 four-way handshake.[9] By forcing the reinstallation of an already-in-use key, an attacker can reset nonces and replay counters. This is catastrophic for **TKIP**, as it enables an adversary to replay, decrypt, and forge packets.[3][9] Formal proofs of the four-way handshake had previously overlooked the key installation process, highlighting a gap that these attacks exploited.[9]

Quantitative Data Summary

The following table summarizes quantitative data related to attacks on **TKIP**, many of which were discovered or refined through methods akin to formal security analysis.

Vulnerability / Attack Vector	Metric	Result / Time to Exploit	Notes / Reference
MIC Key Recovery (Side-Channel)	Time to recover Michael MIC key	1 to 4 minutes	Bypasses existing countermeasures, significantly faster than previous attacks (7-8 minutes).[3]
NOMORE Attack (RC4 Keystream)	Time to decrypt and inject packets	Within 1 hour	Exploits biases in the RC4 cipher used by TKIP.[1][4]
Beck-Tews Attack (Original)	Decryption Rate	1 byte per minute	Targets small packets like ARP replies, taking about 15 minutes for a full ARP frame.[7]
Denial of Service (DoS)	Frames required to halt traffic	2 frames per minute	Triggers TKIP's MIC failure countermeasures, halting all TKIP-protected traffic.[2][8]
Packet Injection (QoS Exploit)	Number of injected frames	Up to 15 arbitrary frames	Exploits relaxed sequence enforcement across different Quality of Service (QoS) queues.[7]

Formal Verification Protocols

This section details methodologies for verifying the security of **TKIP** using common formal methods tools. The AVISPA tool is used as a primary example due to its established use in protocol analysis.[10][11][12]

Protocol: Model Checking **TKIP** with the AVISPA Tool

Objective: To automatically verify **TKIP**'s security properties (e.g., authentication, secrecy) against a Dolev-Yao intruder model.

Methodology:

- Specification in HLPSL:
  - Model the roles involved: client, access_point.
  - Define the protocol sessions, including the 4-way handshake for key establishment.
  - Specify the cryptographic primitives used in **TKIP**, such as symmetric key encryption (skenc), hashing (hash), and message concatenation. Abstract away the specifics of RC4 and Michael, focusing on their intended function.
  - Example HLPSL role definition snippet:
- Defining Security Goals:
  - Secrecy: Specify which keys or nonces should remain secret from the intruder. For example, the Pairwise Transient Key (PTK) derived during the handshake must be secret.
  - Authentication: Specify authentication properties. For example, the client must authenticate the access point on the received nonce SNonce.
- Execution and Analysis:
  - Load the HLPSL specification into the AVISPA tool.[10][13]
  - Run the integrated back-end model checkers (e.g., OFMC, CL-AtSe).
  - Interpreting Results:
    - SAFE: The model checker could not find an attack within the specified bounds. This increases confidence in the protocol's security under the given model.
    - UNSAFE: The tool found an attack. It will output an attack trace, showing the sequence of messages exchanged between legitimate parties and the intruder that leads to a

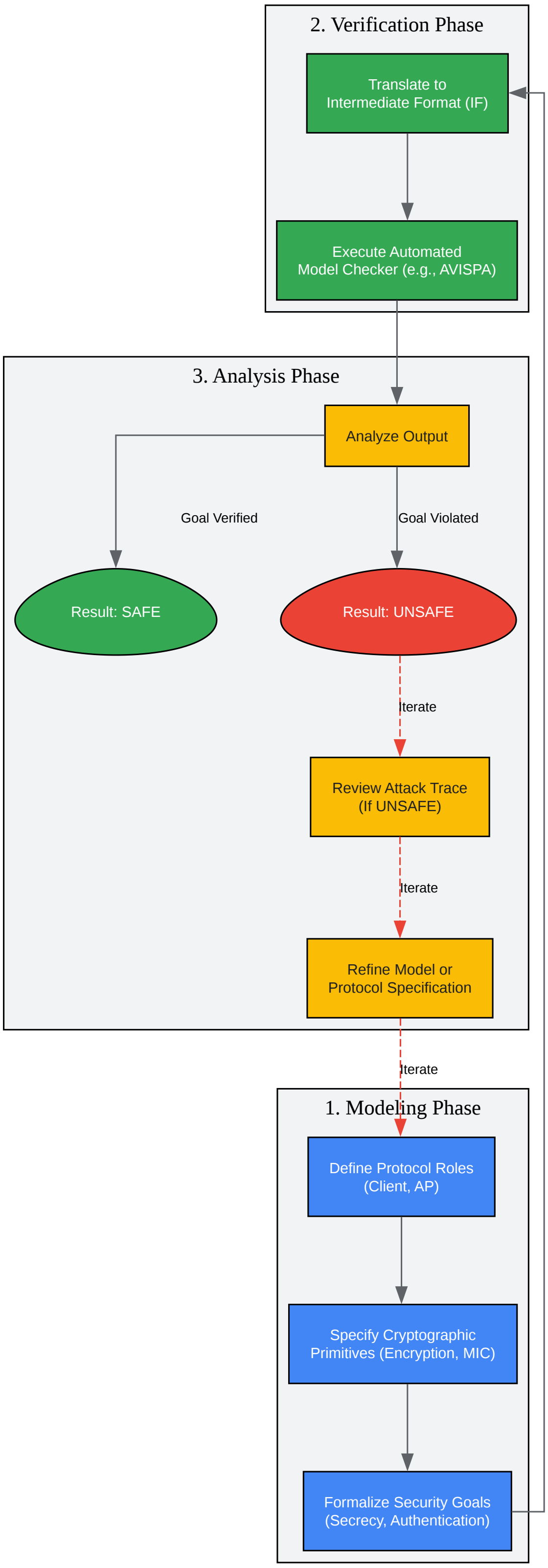
violation of the specified goal.[11][13]

- Refinement:
  - If an attack is found, analyze the trace to understand the vulnerability.
  - Refine the HLPSL model to be more precise or to model countermeasures, and re-run the verification. For example, one could model the MIC failure countermeasure and verify if it prevents certain forgery attacks.

Visualizations

Logical Workflow for Formal Verification

The following diagram illustrates the general workflow for analyzing a security protocol like **TKIP** using a formal verification tool.

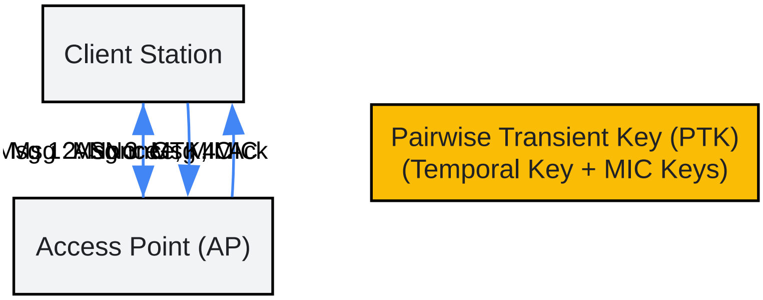

2. Verification Phase
Translate to Intermediate Format (IF)
Execute Automated Model Checker (e.g., AVISPA)
3. Analysis Phase
Analyze Output
Goal Verified
Goal Violated
Result: SAFE
Result: UNSAFE
Iterate
Review Attack Trace (If UNSAFE)
Iterate
Refine Model or Protocol Specification
Iterate
1. Modeling Phase
Define Protocol Roles (Client, AP)
Specify Cryptographic Primitives (Encryption, MIC)
Formalize Security Goals (Secrecy, Authentication)

Click to download full resolution via product page

Caption: Workflow for formal verification of a security protocol.

TKIP 4-Way Handshake (Simplified)

This diagram shows a simplified message flow of the WPA/**TKIP** 4-way handshake, which is a primary target for formal analysis to establish shared keys.

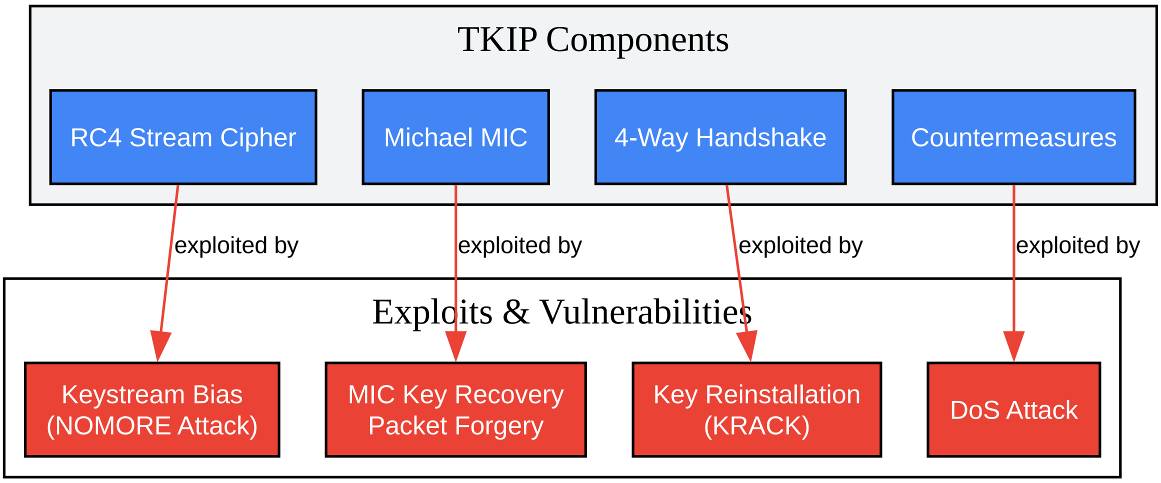


Click to download full resolution via product page

Caption: Simplified message flow of the **TKIP** 4-way handshake.

Relationship of Key TKIP Vulnerabilities

This diagram illustrates the relationships between core components of **TKIP** and the vulnerabilities that exploit them.



Click to download full resolution via product page

Caption: Relationship between **TKIP** components and their vulnerabilities.

References

- 1. Temporal Key Integrity Protocol - Wikipedia [en.wikipedia.org]
- 2. DSpace [research-repository.griffith.edu.au]
- 3. researchgate.net [researchgate.net]
- 4. papers.mathyvanhoef.com [papers.mathyvanhoef.com]
- 5. [1410.6295] Enhanced TKIP Michael Attacks [arxiv.org]

- 6. researchgate.net [researchgate.net]
- 7. repository.root-me.org [repository.root-me.org]
- 8. papers.mathyvanhoef.com [papers.mathyvanhoef.com]
- 9. krackattacks.com [krackattacks.com]
- 10. hackingloops.com [hackingloops.com]
- 11. research-collection.ethz.ch [research-collection.ethz.ch]
- 12. AVISPA: Automated Validation of Internet Security Protocols and Applications [ercim.eu]
- 13. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Formal Verification of TKIP Security]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613815#application-of-formal-methods-to-verify-tkip-security]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com